

An In-depth Technical Guide to the Chemical Compound Dioxicol

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Compound of Interest

Compound Name: *Dioxicol*

Cat. No.: *B164580*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the chemical structure and available data for the compound identified as **Dioxicol**. The information is compiled from publicly accessible chemical databases. It is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Introduction

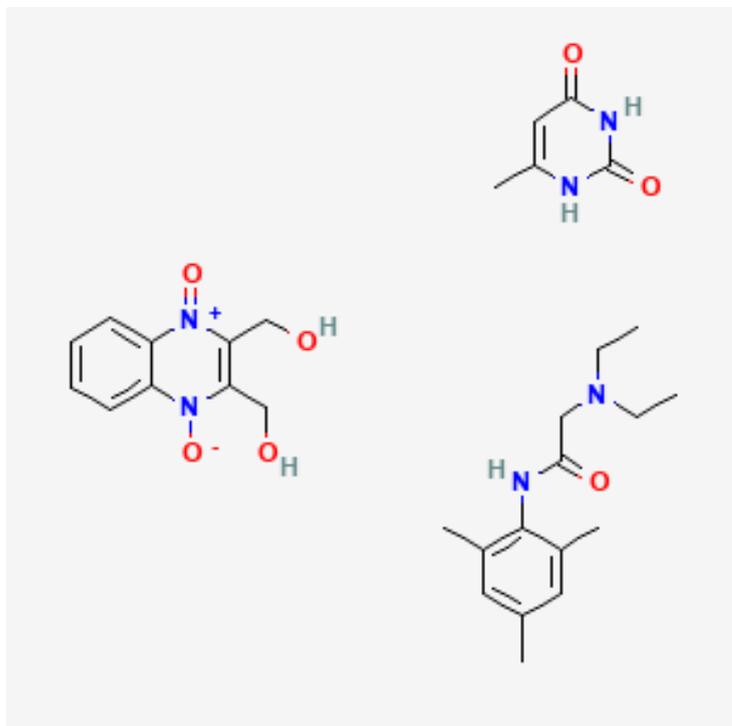
Dioxicol is a chemical entity registered in the PubChem database with the unique identifier CID 3083070.^[1] While a chemical structure has been assigned to this compound, it is important to note that, at the time of this report, there is a notable absence of published literature detailing its synthesis, experimental analysis, or biological activity. This guide, therefore, focuses on presenting the core structural and computed chemical data available for **Dioxicol**.

Chemical Structure and Identification

The fundamental identification and structural information for **Dioxicol** are cataloged in the PubChem database.^[1]

- PubChem CID: 3083070
- Molecular Formula: $C_{30}H_{40}N_6O_7$

The 2D chemical structure of **Dioxicol** is depicted below:



Caption: 2D molecular structure of **Dioxicol**.

The canonical SMILES (Simplified Molecular-Input Line-Entry System) string, which provides a linear representation of the molecule's structure, is as follows:

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CCC(C)C1C(=O)N(C(C(=O)NC(C(=O)N(C(C(=O)O1)C(C)C)C)C(C)C)C(C)C)C(=O)N(C(C=C)C)C(=O)N(C)C
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The IUPAC (International Union of Pure and Applied Chemistry) name for **Dioxicol** is:

10,17-diisopropyl-4,7,12,15,18-pentamethyl-3,6,9,11,14,17-hexaoxo-1-oxa-5,8,13,16-tetraazacyclooctadecane-2-carboxylic acid

Physicochemical Properties

Quantitative data for **Dioxicol** is limited to computed properties derived from its chemical structure. These properties are valuable for theoretical modeling and initial assessment. A summary of these computed properties is provided in the table below.

Property	Value	Source
Molecular Weight	588.7 g/mol	PubChem
XLogP3	2.4	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	9	PubChem
Rotatable Bond Count	8	PubChem
Exact Mass	588.290748 g/mol	PubChem
Monoisotopic Mass	588.290748 g/mol	PubChem
Topological Polar Surface Area	185 Å ²	PubChem
Heavy Atom Count	43	PubChem
Formal Charge	0	PubChem
Complexity	1270	PubChem
Isotope Atom Count	0	PubChem
Defined Atom Stereocenter Count	0	PubChem
Undefined Atom Stereocenter Count	6	PubChem
Defined Bond Stereocenter Count	0	PubChem
Undefined Bond Stereocenter Count	0	PubChem
Covalently-Bonded Unit Count	1	PubChem
Compound Is Canonicalized	Yes	PubChem

Experimental Data

A thorough search of scientific literature and patent databases did not yield any specific experimental protocols for the synthesis or analysis of **Dioxicol**. Similarly, no peer-reviewed studies detailing its biological activity, mechanism of action, or associated signaling pathways were found. The absence of this information suggests that **Dioxicol** may be a novel or largely uninvestigated compound.

Logical Relationships and Workflows

Due to the lack of experimental data on **Dioxicol**'s biological effects, it is not possible to construct diagrams of signaling pathways or experimental workflows directly related to this compound.

However, for illustrative purposes, a generalized workflow for the initial investigation of a novel chemical compound is presented below. This diagram outlines the logical progression from compound identification to initial biological screening.

Caption: A logical workflow for the initial investigation of a novel chemical compound.

Conclusion

Dioxicol is a defined chemical structure within the PubChem database, characterized by the molecular formula $C_{30}H_{40}N_6O_7$. While its structural and computed physicochemical properties are available, there is currently no public domain information regarding its synthesis, experimental validation, or biological function. This presents an opportunity for original research to explore the properties and potential applications of this compound. Future investigations would need to begin with the development of a synthetic route, followed by rigorous analytical characterization and a systematic evaluation of its biological effects.

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References

- 1. Dioxicol | C30H40N6O7 | CID 3083070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Compound Dioxicol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164580#what-is-the-chemical-structure-of-dioxicol]

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